

# Wavelength Tuning of Thulium-Doped Fiber Lasers: Application Notes and Protocols

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This document provides a detailed overview of the principles, techniques, and experimental protocols for wavelength tuning of Thulium-doped fiber lasers (TDFLs). TDFLs are versatile light sources in the eye-safe 2  $\mu\text{m}$  spectral region, with significant applications in medicine, remote sensing, and spectroscopy.[1][2][3] The broad gain spectrum of thulium-doped silica fiber allows for wide wavelength tunability, making it a highly adaptable tool for various research and development applications.[1][4]

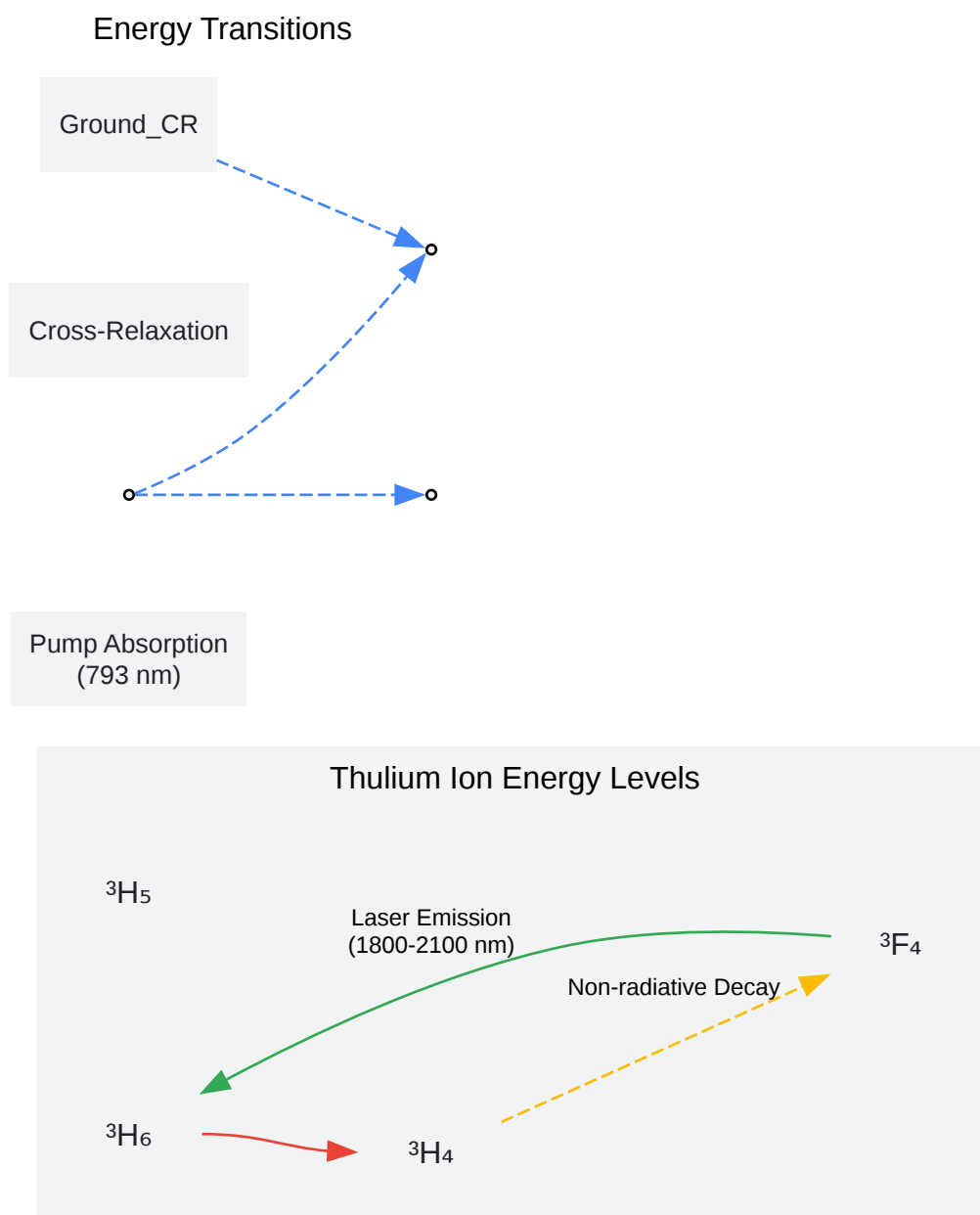
## Fundamental Principles

Thulium ( $\text{Tm}^{3+}$ )-doped silica fiber is the gain medium in these lasers. Typically, the fiber is "cladding-pumped" using high-power laser diodes operating at a wavelength of 793 nm.[2] This excites the  $\text{Tm}^{3+}$  ions from the  $^3\text{H}_6$  ground state to the  $^3\text{H}_4$  level. A subsequent non-radiative decay populates the  $^3\text{F}_4$  upper laser level. The lasing transition then occurs between the  $^3\text{F}_4$  and  $^3\text{H}_6$  energy levels, resulting in a broad emission spectrum typically ranging from 1800 nm to 2100 nm.[2]

A key characteristic of thulium-doped fibers is the "cross-relaxation" process, where an excited ion in the  $^3\text{H}_4$  state can transfer part of its energy to a neighboring ground-state ion, resulting in two ions in the  $^3\text{F}_4$  upper laser level. This "two-for-one" pumping mechanism can significantly enhance the laser's quantum efficiency.[3]

The basic components of a TDFL include the pump source, a wavelength division multiplexer (WDM) to couple the pump light into the fiber, the thulium-doped gain fiber, and a resonant cavity formed by two reflectors. Wavelength tuning is achieved by incorporating a wavelength-selective element within the laser cavity.

Below is a diagram illustrating the energy level transitions in a Thulium-doped fiber laser.



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Caption: Energy level diagram of a Thulium-doped fiber laser.

## Wavelength Tuning Mechanisms and Performance

Several methods can be employed to achieve wavelength tuning in TDFLs. The choice of method depends on the desired tuning range, resolution, switching speed, and overall system complexity.

Tuning Mechanism	Typical Tuning Range	Key Characteristics
Fiber Bragg Grating (FBG)	20 nm - 40 nm	All-fiber integration, narrow linewidth, tuning via stretching or temperature.[1][5]
Volume Bragg Grating (VBG)	>100 nm	High power handling, narrow spectral control, requires free-space optics.[6][7]
Acousto-Optic Tunable Filter (AOTF)	>100 nm	Rapid, electronic tuning, can enable dual-wavelength operation.[8][9]
Birefringent Filter	Wide tuning range	Precise wavelength selection, requires careful alignment of polarization optics.
Diffraction Grating	>200 nm	Broad tunability, typically used in external cavity configurations.[10]

### Fiber Bragg Grating (FBG) Based Tuning

An FBG is a periodic modulation of the refractive index along the core of an optical fiber, which reflects a narrow band of wavelengths. In a TDFL, an FBG can be used as a highly reflective mirror to define one end of the laser cavity and select the lasing wavelength. Tuning is achieved by physically stretching or heating the FBG, which changes its period and thus the reflected wavelength.[1]

A tunable TDFL using a stretch-tuned FBG has been demonstrated to operate in the 1900 nm region with a tuning range of 20 nm (1890 nm to 1910 nm).[1] The laser efficiency in such a setup can vary from 29.2% to 32.5% across the tuning range.[1]

## Volume Bragg Grating (VBG) Based Tuning

VBGs are holographic elements recorded in a photosensitive glass that act as spectral filters. They can handle high optical powers and provide very narrow spectral feedback. In a TDFL, a VBG can be used as an end mirror in a free-space section of the cavity. Wavelength tuning is achieved by rotating the VBG, which changes the angle of incidence and thus the wavelength that is retro-reflected into the laser cavity. A tuning range of over 100 nm, from 1947 nm to 2052.5 nm, has been achieved with output powers as high as 48 W.[7]

## Acousto-Optic Tunable Filter (AOTF) Based Tuning

An AOTF is a solid-state device that uses the interaction of an acoustic wave and light within a crystal to diffract a narrow band of optical frequencies.[11][12] The wavelength of the diffracted light can be rapidly and electronically controlled by changing the frequency of the applied radio-frequency (RF) signal.[11] AOTFs can be integrated into the fiber laser cavity to provide wide and agile wavelength tuning. A TDFL incorporating an in-fiber AOTF has demonstrated a wide tuning range of 211.5 nm and can also be configured for dual-wavelength operation.[8][9]

## Experimental Protocols

This section provides generalized protocols for constructing and operating a tunable Thulium-doped fiber laser using different tuning mechanisms.

### Protocol for FBG-Based Wavelength Tuning

**Objective:** To construct and operate a TDFL with a wavelength tunable via a Fiber Bragg Grating.

**Materials:**

- High-power 793 nm laser diode pump source with power supply.
- Wavelength Division Multiplexer (WDM) for 793 nm and the 2  $\mu$ m region.

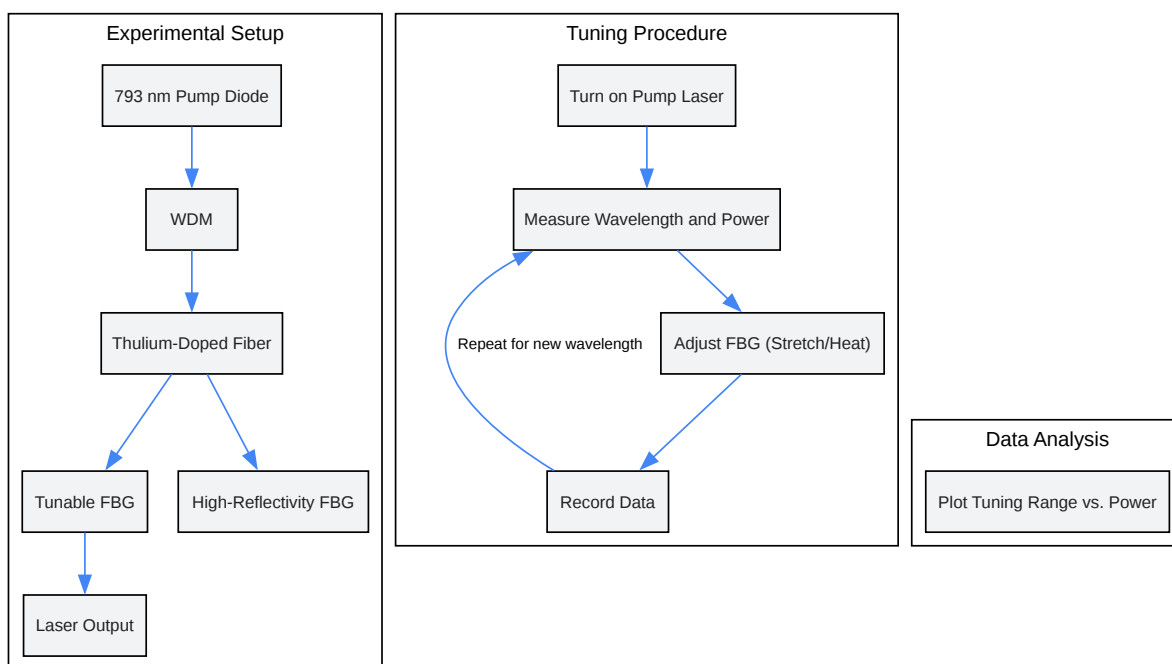
- Thulium-doped double-clad fiber (e.g., 5-10 meters).
- High-reflectivity Fiber Bragg Grating (HR-FBG) at one end of the desired wavelength range.
- Tunable Fiber Bragg Grating (T-FBG) with a mechanism for stretching or temperature control.
- Fiber optic cleaver and fusion splicer.
- Optical Spectrum Analyzer (OSA).
- Power meter.

#### Procedure:

- Fiber Preparation: Cleave both ends of the Thulium-doped fiber to ensure flat surfaces for splicing.
- Cavity Construction:
  - Fusion splice the pump output fiber of the WDM to one end of the Thulium-doped fiber.
  - Fusion splice the other end of the Thulium-doped fiber to the HR-FBG.
  - The common port of the WDM will serve as the output. Alternatively, a partially reflective FBG can be used as the output coupler.
  - In a linear cavity configuration, splice the T-FBG to the other end of the gain fiber. The output can be taken from a fiber optic coupler placed inside the cavity or from the end of the T-FBG if it is partially transmissive.
- Tuning Mechanism Setup: Mount the T-FBG on a translation stage for stretching or on a thermoelectric cooler for temperature tuning.
- Laser Operation and Characterization:
  - Connect the pump laser diode to its power supply and gradually increase the pump power.

- Monitor the output of the laser on the OSA and the power meter.
- Observe the lasing spectrum and record the center wavelength and output power.
- Wavelength Tuning:
  - Stretching: Carefully apply strain to the T-FBG using the translation stage. Observe the shift in the lasing wavelength on the OSA. Record the wavelength and output power at different stretching positions.
  - Temperature Tuning: Adjust the temperature of the T-FBG and observe the corresponding change in the lasing wavelength.
- Data Analysis: Plot the tuning range, output power, and laser efficiency as a function of the tuning parameter (e.g., displacement or temperature).

The following diagram illustrates the experimental workflow for an FBG-tuned TDFL.



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Caption: Workflow for an FBG-based tunable Thulium-doped fiber laser experiment.

## Protocol for AOTF-Based Wavelength Tuning

Objective: To construct and operate a TDFL with a wavelength tunable via an Acousto-Optic Tunable Filter.

Materials:

- High-power 793 nm laser diode pump source with power supply.
- Wavelength Division Multiplexer (WDM).

- Thulium-doped double-clad fiber.
- Fiber-coupled Acousto-Optic Tunable Filter (AOTF) with an RF driver.
- Two fiber optic collimators.
- Two high-reflectivity mirrors for the 2  $\mu\text{m}$  region (one can be a dichroic mirror to transmit the output).
- Optical Spectrum Analyzer (OSA).
- Power meter.

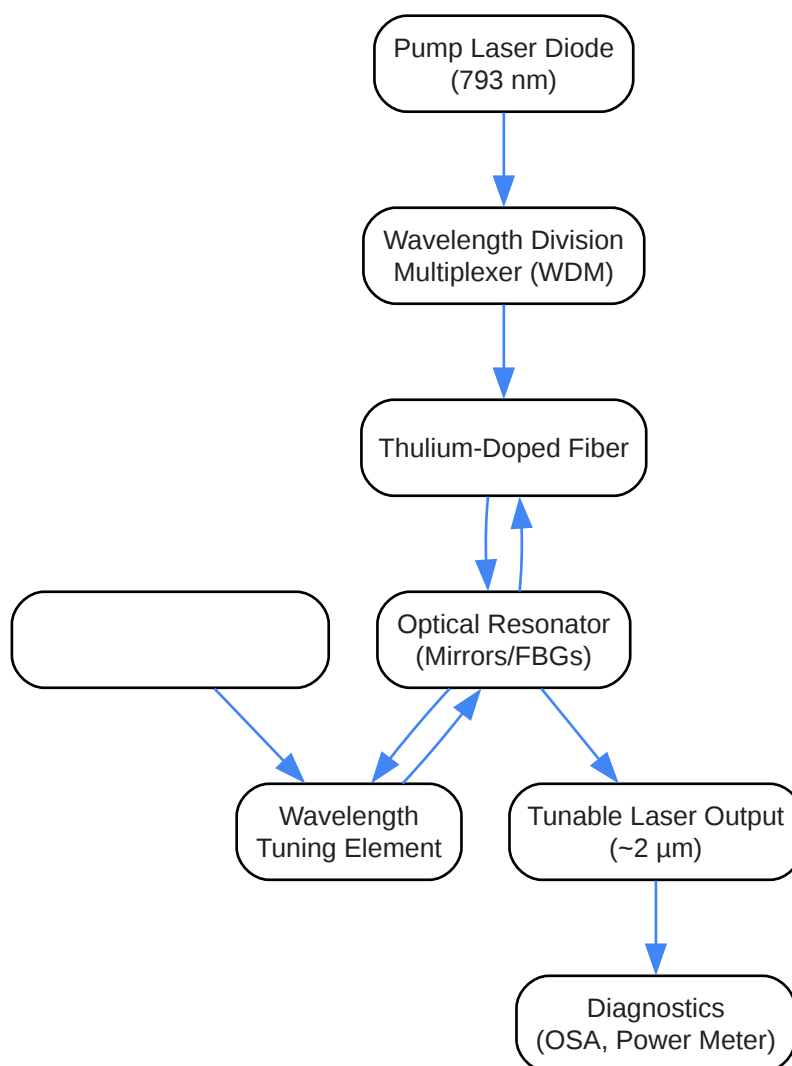
#### Procedure:

- Fiber Preparation: Cleave both ends of the Thulium-doped fiber.
- Cavity Construction (Ring Cavity):
  - Create a fiber loop using the Thulium-doped fiber as the gain medium.
  - Incorporate the WDM to couple the pump light into the ring.
  - Include a fiber optic isolator to ensure unidirectional operation.
  - Insert the AOTF into the ring cavity. This may require a free-space section with fiber collimators.
  - Use a fiber optic coupler to extract a portion of the light as the laser output.
- AOTF Setup:
  - Connect the AOTF to the RF driver.
  - Ensure proper alignment of the AOTF in the free-space section of the cavity if applicable.
- Laser Operation and Characterization:
  - Turn on the pump laser and gradually increase the power.



- Set the RF driver to a specific frequency corresponding to a wavelength within the thulium gain band.
- Observe the laser output on the OSA and power meter.
- Wavelength Tuning:
  - Vary the frequency of the RF signal applied to the AOTF.
  - Observe the change in the lasing wavelength on the OSA.
  - Record the wavelength and output power for a range of RF frequencies.
- Data Analysis: Plot the tuning range and output power as a function of the applied RF frequency.

Below is a diagram representing the logical relationship of components in a tunable TDFL system.



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Caption: Logical diagram of a tunable Thulium-doped fiber laser system.

## Applications in Research and Drug Development

The tunable nature of TDFLs in the 2 μm window opens up numerous applications:

- **Spectroscopy:** The ability to tune the laser wavelength allows for the selective excitation and probing of molecular vibrations, particularly O-H bonds in water and other biological molecules. This is valuable for absorption spectroscopy and identifying chemical species.
- **Medical Procedures:** The 1.94 μm wavelength is strongly absorbed by water in tissues, making TDFLs suitable for precise tissue ablation and coagulation in surgery.<sup>[1]</sup> Wavelength

tuning can optimize the interaction with different tissue types.

- Non-linear Microscopy: TDFLs can serve as pump sources for optical parametric oscillators (OPOs) to generate a wider range of tunable wavelengths for advanced microscopy techniques.
- Atmospheric Sensing and LIDAR: The eye-safe nature and operation within an atmospheric transmission window make tunable TDFLs ideal for remote sensing of atmospheric gases and light detection and ranging (LIDAR) applications.<sup>[1]</sup>

## Conclusion

Thulium-doped fiber lasers offer a robust and versatile platform for generating tunable laser radiation in the 2  $\mu\text{m}$  spectral region. By incorporating various tuning elements such as Fiber Bragg Gratings, Volume Bragg Gratings, and Acousto-Optic Tunable Filters, the output wavelength can be precisely controlled over a wide range. The detailed protocols and data presented in these application notes provide a foundation for researchers and scientists to harness the capabilities of tunable TDFLs for a wide array of scientific and biomedical applications.

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